

Spectroscopic data for N-(Cyclopropylmethyl)cyclohexanamine hydrochloride

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Compound of Interest

Compound Name:	N-(Cyclopropylmethyl)cyclohexanamine hydrochloride
CAS No.:	99175-39-0
Cat. No.:	B1285398

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An In-depth Technical Guide to the Spectroscopic Characterization of **N-(Cyclopropylmethyl)cyclohexanamine Hydrochloride**

Introduction: The Imperative of Structural Elucidation

In the landscape of pharmaceutical research and development, the unambiguous structural confirmation of any synthesized compound is a non-negotiable cornerstone of scientific rigor. **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**, a secondary amine salt, presents a unique combination of alicyclic and strained-ring systems. Its characterization demands a multi-faceted spectroscopic approach to ensure identity, purity, and conformational integrity. This guide provides a comprehensive overview of the expected spectroscopic data for this molecule, grounded in fundamental principles and established methodologies. We will explore the theoretical underpinnings of each technique, present detailed protocols for data acquisition,

and offer an expert interpretation of the anticipated spectral features. The causality behind experimental choices and data interpretation is emphasized throughout, reflecting a field-proven approach to analytical chemistry.

The molecular structure, with key atoms numbered for subsequent spectroscopic assignment, forms the basis of our discussion.

Caption: Structure of **N-(Cyclopropylmethyl)cyclohexanamine Hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For an amine hydrochloride, the choice of solvent is critical. While D₂O is an option, it will cause the exchange of the acidic N-H⁺ proton, rendering it invisible. A more informative choice is an aprotic polar solvent like DMSO-d₆, which allows for the observation of all protons, including the one on the nitrogen.^{[1][2]}

Proton (¹H) NMR Spectroscopy

Expertise & Causality: The ¹H NMR spectrum provides information on the number of different types of protons, their electronic environment, and their proximity to other protons. In **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**, we expect to see distinct signals for the cyclohexyl, cyclopropyl, and methylene bridge protons. The protonation of the nitrogen atom causes a significant downfield shift (deshielding) for protons on adjacent carbons (C1, C7) compared to the free amine.^{[2][3]}

Experimental Protocol: ¹H NMR Acquisition

- **Sample Preparation:** Accurately weigh 5-10 mg of the compound and dissolve it in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- **Solvent Choice:** DMSO-d₆ is selected for its ability to dissolve the hydrochloride salt and to slow the exchange of the N-H⁺ proton, allowing for its observation.^[2]
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer.
- **Acquisition Parameters:**

- Acquire a standard 1D proton spectrum.
- Set a spectral width of approximately 12 ppm.
- Use a 30-degree pulse angle and a relaxation delay of 2 seconds.
- Accumulate at least 16 scans to ensure a good signal-to-noise ratio.
- Referencing: Reference the spectrum to the residual solvent peak of DMSO-d₆ at δ 2.50 ppm.

Predicted ¹H NMR Data and Interpretation

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale for Assignment
N-H ⁺	9.0 - 9.5	Broad Singlet	2H	The two protons on the positively charged nitrogen are highly deshielded and often appear as a broad signal due to quadrupolar coupling and exchange.
H1	3.0 - 3.3	Multiplet	1H	Methine proton on the carbon attached to the nitrogen (C1) is significantly deshielded by the adjacent N ⁺ .
H7	2.8 - 3.1	Doublet	2H	Methylene protons (C7) adjacent to the nitrogen are deshielded. They are coupled to the methine proton of the cyclopropyl group (H8).
H2, H6 (axial/equatorial)	1.1 - 2.1	Multiplets	8H	Protons on the cyclohexane ring. The wide range accounts

for the different chemical environments of axial and equatorial protons.

H3, H4, H5 (axial/equatorial)	1.1 - 2.1	Multiplets	Overlapping with other cyclohexyl signals.	
H8	0.8 - 1.2	Multiplet	1H	The methine proton of the cyclopropyl group (C8) is shifted upfield.
H9, H10	0.3 - 0.7	Multiplets	4H	Methylene protons of the cyclopropyl ring (C9, C10) are highly shielded due to the ring strain and anisotropy, appearing at a characteristic upfield region.

Carbon-¹³ (¹³C) NMR Spectroscopy

Expertise & Causality: ¹³C NMR spectroscopy details the carbon skeleton of the molecule. Protonation at the nitrogen atom deshields the adjacent carbons (C1 and C7), shifting their signals downfield relative to the free amine. The number of unique signals confirms the symmetry of the molecule.

Experimental Protocol: ¹³C NMR Acquisition

- **Sample Preparation:** Use the same sample prepared for ¹H NMR analysis.

- Instrumentation: Utilize the same spectrometer, switching to the ^{13}C nucleus frequency (e.g., 100 MHz for a 400 MHz instrument).
- Acquisition Parameters:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set a spectral width of approximately 220 ppm.
 - Employ a standard pulse program (e.g., zgpg30) with a relaxation delay of 2-3 seconds.
 - Accumulate a sufficient number of scans (typically >512) for adequate signal-to-noise.
- Referencing: Reference the spectrum to the solvent peak of DMSO- d_6 at δ 39.52 ppm.

Predicted ^{13}C NMR Data and Interpretation

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale for Assignment
C1	58 - 62	The carbon directly attached to the nitrogen is significantly deshielded.
C7	52 - 56	The methylene carbon adjacent to the nitrogen is also deshielded.
C2, C6	28 - 32	Cyclohexyl carbons alpha to C1.
C3, C5	24 - 26	Cyclohexyl carbons beta to C1.
C4	23 - 25	Cyclohexyl carbon gamma to C1.
C8	8 - 12	The methine carbon of the cyclopropyl group.
C9, C10	3 - 6	The methylene carbons of the cyclopropyl ring appear at a characteristic upfield chemical shift.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Expertise & Causality: FT-IR spectroscopy is an essential technique for identifying functional groups. For **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**, the most diagnostic feature is the presence of the secondary ammonium (NH_2^+) group, which arises from the protonation of the secondary amine.^[4] This gives rise to characteristic stretching and bending vibrations that are absent in the spectrum of the free base.

Caption: Workflow for FT-IR analysis using the KBr pellet method.

Experimental Protocol: FT-IR Data Acquisition (KBr Pellet Method)

- **Trustworthiness:** This protocol is self-validating. The clarity of the final pellet and the quality of the baseline in the resulting spectrum are immediate indicators of proper sample preparation.
- **Sample Preparation:**
 - Gently grind ~1-2 mg of the hydrochloride salt sample to a fine powder using an agate mortar and pestle.
 - Add ~100-200 mg of dry, IR-grade potassium bromide (KBr). The sample concentration in KBr should be low (0.2% to 1%) to prevent total absorption (Beer's Law).^[5]
 - Thoroughly mix and grind the sample and KBr together until a homogenous, fine powder is obtained. This minimizes scattering of IR radiation (Christiansen effect).^[5]
- **Pellet Formation:** Transfer the powder to a pellet die and press using a hydraulic press to form a transparent or translucent disc.
- **Data Acquisition:**
 - Collect a background spectrum of the empty sample compartment or a blank KBr pellet.
 - Place the sample pellet in the spectrometer's sample holder.
 - Acquire the sample spectrum, typically by co-adding 16-32 scans over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .

Predicted FT-IR Data and Interpretation

Frequency Range (cm ⁻¹)	Vibration Type	Intensity	Description and Rationale
3000 - 2700	N-H ₂ ⁺ Stretch	Strong, Broad	This very broad and intense envelope is the hallmark of a secondary amine salt. [4][6] It often overlaps with the C-H stretching vibrations.
2935 & 2860	C-H Stretch (Aliphatic)	Strong	Asymmetric and symmetric stretching of C-H bonds in the cyclohexyl and cyclopropylmethyl groups. These peaks will appear superimposed on the broad N-H ₂ ⁺ band.[4]
~3080	C-H Stretch (Cyclopropyl)	Medium-Weak	The C-H stretching in the strained cyclopropyl ring typically appears at a slightly higher frequency than in other aliphatic systems.
1620 - 1560	N-H ₂ ⁺ Bend	Medium	The asymmetric bending (scissoring) vibration of the secondary ammonium group is a key diagnostic peak for secondary amine salts.[4][7][8]

1450	C-H Bend (Scissoring)	Medium	Bending vibrations of the CH ₂ groups in the molecule.
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Mass Spectrometry (MS)

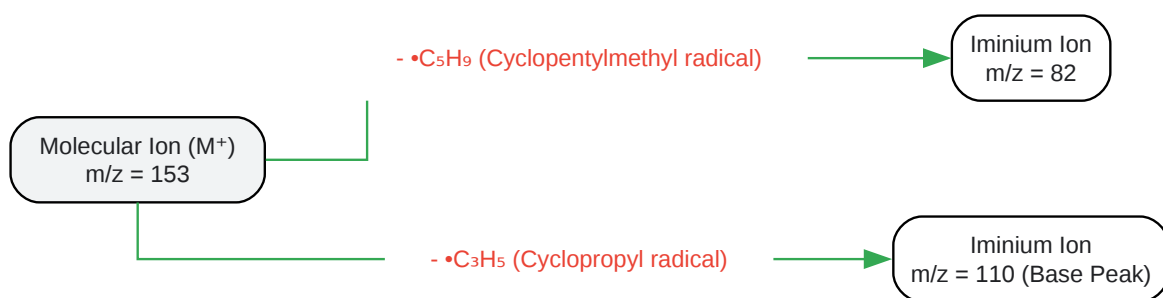
Expertise & Causality: Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For N-(Cyclopropylmethyl)cyclohexanamine, which contains an odd number of nitrogen atoms, the molecular ion (M⁺) will have an odd m/z value, consistent with the Nitrogen Rule.^[9] The primary fragmentation mechanism for aliphatic amines is α-cleavage, where the C-C bond adjacent to the nitrogen is broken, leading to the formation of a stable, resonance-stabilized iminium cation.^{[3][10][11]}

Experimental Protocol: Electron Ionization (EI) Mass Spectrometry

- **Sample Introduction:** Introduce a small amount of the sample (typically dissolved in a volatile solvent like methanol or dichloromethane) into the mass spectrometer via a direct insertion probe or GC inlet. The hydrochloride salt may need to be converted to the more volatile free base prior to GC-MS analysis.
- **Ionization:** Utilize a standard electron ionization (EI) source with an electron energy of 70 eV. This energy is sufficient to cause reproducible fragmentation.
- **Analysis:** Scan a mass range from m/z 40 to 300 to detect the molecular ion and key fragment ions.
- **Data Interpretation:** Identify the molecular ion peak (for the free base, C₁₀H₁₉N, MW = 153.27). Analyze the major fragment ions to confirm the structure.

Predicted Fragmentation and Interpretation

The molecular weight of the free base, N-(Cyclopropylmethyl)cyclohexanamine, is 153.27. The molecular ion peak is expected at m/z = 153.



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Caption: Predicted major EI-MS fragmentation pathways via α -cleavage.

Predicted Mass Spectrometry Data

m/z	Proposed Fragment	Intensity	Rationale
153	$[\text{C}_{10}\text{H}_{19}\text{N}]^+$	Medium	Molecular ion (M^+) of the free base. Its presence confirms the molecular weight.
110	$[\text{C}_7\text{H}_{12}\text{N}]^+$	High (Base Peak)	Pathway B: Loss of a cyclopropyl radical ($\bullet\text{C}_3\text{H}_5$) via α -cleavage. This is often the most stable and therefore most abundant fragment (the base peak).
82	$[\text{C}_5\text{H}_{10}\text{N}]^+$	Medium-High	Pathway A: Loss of a cyclopentylmethyl radical ($\bullet\text{C}_5\text{H}_9$) via α -cleavage on the cyclohexyl side, followed by rearrangement. This is another major fragmentation route.
55	$[\text{C}_4\text{H}_7]^+$	Medium	Fragment corresponding to the cyclopropylmethyl cation.

Conclusion

The comprehensive analysis using ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry provides a self-validating framework for the structural confirmation of **N-**

(Cyclopropylmethyl)cyclohexanamine hydrochloride. The predicted data, based on established spectroscopic principles and analysis of analogous structures, offers a robust template for researchers. Each technique provides a unique and complementary piece of the

structural puzzle: NMR defines the C-H framework, FT-IR confirms the crucial secondary ammonium functional group, and MS verifies the molecular weight and substructural components through fragmentation analysis. This integrated approach ensures the highest degree of confidence in the compound's identity and purity, a critical requirement in any scientific or drug development endeavor.

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